

Prothoate's Impact on Non-Target Organisms: A Technical Guide

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Compound of Interest

Compound Name: Prothoate

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An in-depth examination of the ecotoxicological effects of the organophosphate insecticide **prothoate** on a range of non-target species. This guide provides a comprehensive overview of its toxicity, underlying mechanisms, and the experimental protocols used for assessment.

Executive Summary

Prothoate, an organothiophosphate insecticide and acaricide, functions by inhibiting the enzyme acetylcholinesterase (AChE), a critical component of the nervous system in both insects and other animals. While effective against target pests, this mode of action poses significant risks to a wide array of non-target organisms, including beneficial insects, aquatic life, birds, and mammals. This technical guide synthesizes the available data on the ecotoxicological effects of **prothoate**, presents detailed experimental methodologies for toxicity assessment, and explores the known signaling pathways affected by this compound. Due to the limited availability of data for **prothoate**, information from the structurally and functionally similar organophosphate insecticide, dimethoate, is included for comparative purposes where noted.

Ecotoxicological Profile of Prothoate

Prothoate's primary mechanism of toxicity is the irreversible inhibition of acetylcholinesterase (AChE). This enzyme is responsible for the breakdown of the neurotransmitter acetylcholine at synaptic junctions. Inhibition of AChE leads to an accumulation of acetylcholine, resulting in continuous nerve stimulation, paralysis, and ultimately death.^{[1][2]} This non-selective action is the basis for its toxicity to a broad spectrum of non-target organisms.

Effects on Terrestrial Invertebrates

Honeybees (*Apis mellifera*): Organophosphates as a class are known to be highly toxic to bees.[3][4] While specific LD50 values for **prothoate** are not readily available in recent literature, data for the related compound dimethoate indicate high toxicity. The acute contact LD50 for dimethoate in honeybees is reported to be in the range of 0.11 to 0.26 μ g/bee, and the acute oral LD50 is between 0.1 and 0.35 μ g/bee.[5] Given the similar mode of action, **prothoate** is expected to exhibit a comparable level of toxicity. Sublethal effects in bees exposed to organophosphates can include impaired foraging behavior, reduced learning and memory, and compromised immune function.

Soil Organisms: The impact of **prothoate** on soil fauna and microorganisms is not well-documented. However, studies on the related compound dimethoate have shown reductions in soil microarthropod populations.[6] Organophosphates can also affect soil microbial processes such as respiration and nitrogen fixation, although these effects are often transient.[7]

Effects on Aquatic Organisms

Prothoate's effects on aquatic ecosystems are a significant concern due to runoff from agricultural areas.

Fish: **Prothoate** is classified as moderately toxic to fish. For the Rainbow Trout (*Oncorhynchus mykiss*), the 96-hour acute LC50 value is reported to be greater than 20 mg/L.[5] Sublethal effects of organophosphates on fish can include altered swimming behavior, reduced growth, and reproductive impairment.[3][8]

Aquatic Invertebrates: Specific toxicity data for **prothoate** on key indicator species like *Daphnia magna* are not readily available. For the related compound dimethoate, the 48-hour EC50 for *Daphnia magna* is reported to be 63.5 μ g/L, indicating high toxicity.[9] Organophosphates are generally highly toxic to aquatic arthropods.[2][10]

Algae: Data on the toxicity of **prothoate** to algae are scarce. Standard test guidelines for algal growth inhibition assays are available (e.g., OECD 201) and would be applicable for assessing **prothoate**'s impact on primary producers.[11]

Effects on Avian Species

Organophosphate insecticides are known to be toxic to birds, with effects ranging from acute mortality to sublethal impacts on reproduction and behavior.[3] Specific acute oral LD50 and dietary LC50 values for **prothoate** in avian species like the Bobwhite Quail (*Colinus virginianus*) or Mallard Duck (*Anas platyrhynchos*) are not available in the reviewed literature. However, birds are generally more sensitive to some organophosphates than laboratory rats.[3]

Effects on Mammals

Prothoate is classified as moderately toxic to mammals via oral exposure. The acute oral LD50 for rats is reported to be 249 mg/kg.[1] As an acetylcholinesterase inhibitor, **prothoate** can cause neurotoxic effects in mammals.[1]

Reproductive and Developmental Toxicity: Specific studies on the reproductive and developmental toxicity of **prothoate** were not found. However, studies on dimethoate have demonstrated adverse effects on the male reproductive system in mice, including decreased sperm count and motility, at doses of 15 and 28 mg/kg/day. The No Observed Effect Level (NOEL) for reproductive performance in that study was 7 mg/kg/day.[12] Organophosphates as a class have been linked to reproductive and developmental issues.[13]

Quantitative Toxicity Data

The following tables summarize the available quantitative toxicity data for **prothoate** and the related compound dimethoate.

Organism Group	Species	Endpoint	Value	Reference
Fish	Oncorhynchus mykiss (Rainbow Trout)	96-hour LC50	> 20 mg/L	[5]
Mammals	Rat	Acute Oral LD50	249 mg/kg	[1]
Mammals	Rabbit	Dermal LD50	72.0 mg/kg	[1]

Table 1: Quantitative Toxicity Data for **Prothoate**

Organism Group	Species	Endpoint	Value	Reference
Honeybee	Apis mellifera	48-hour Contact LD50	0.16 μ g/bee	[5]
Honeybee	Apis mellifera	24-hour Oral LD50	0.1 - 0.35 μ g/bee	[5]
Aquatic Invertebrate	Daphnia magna	48-hour EC50	63.5 μ g/L	[9]
Mammals (Male Mice)	Mus musculus	Reproductive NOEL	7 mg/kg/day	[12]

Table 2: Quantitative Toxicity Data for Dimethoate (for comparative purposes)

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of **prothoate**'s toxicity. The following sections outline standard protocols that can be adapted for **prothoate**.

Acetylcholinesterase Inhibition Assay (Ellman's Method)

This colorimetric assay is a standard method for quantifying AChE activity and its inhibition.

Objective: To measure the in vitro or in vivo inhibition of acetylcholinesterase by **prothoate**.

Principle: AChE hydrolyzes the substrate acetylthiocholine (ATCh) to thiocholine. Thiocholine then reacts with 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB) to produce a yellow-colored product, 5-thio-2-nitrobenzoate (TNB), which is measured spectrophotometrically at 412 nm. The rate of color change is proportional to AChE activity.

Materials:

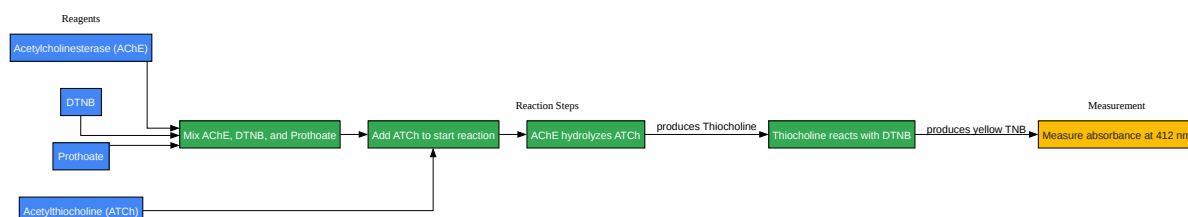
- Spectrophotometer (plate reader or cuvette-based)
- Phosphate buffer (0.1 M, pH 8.0)

- Acetylthiocholine iodide (ATCI) solution
- DTNB solution
- **Prothoate** solutions of varying concentrations
- Enzyme source (e.g., purified AChE, tissue homogenate from exposed organisms)

Procedure:

- Prepare a reaction mixture containing phosphate buffer and DTNB.
- Add the enzyme source to the reaction mixture.
- For in vitro assays, add the **prothoate** solution and incubate for a defined period. For in vivo assays, the enzyme source will be from organisms already exposed to **prothoate**.
- Initiate the reaction by adding the ATCI substrate.
- Immediately measure the change in absorbance at 412 nm over time.
- Calculate the rate of reaction and express it as a percentage of the control (uninhibited) enzyme activity.

Data Analysis: The concentration of **prothoate** that causes 50% inhibition of AChE activity (IC₅₀) can be determined by plotting the percentage of inhibition against the logarithm of the **prothoate** concentration.



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Workflow for the Ellman's method to determine AChE inhibition.

Honeybee Acute Contact Toxicity Test (adapted from OECD Guideline 214)

This protocol determines the median lethal dose (LD50) of a substance to adult honeybees after a single topical application.

Objective: To determine the acute contact LD50 of **prothoate** for adult honeybees.

Materials:

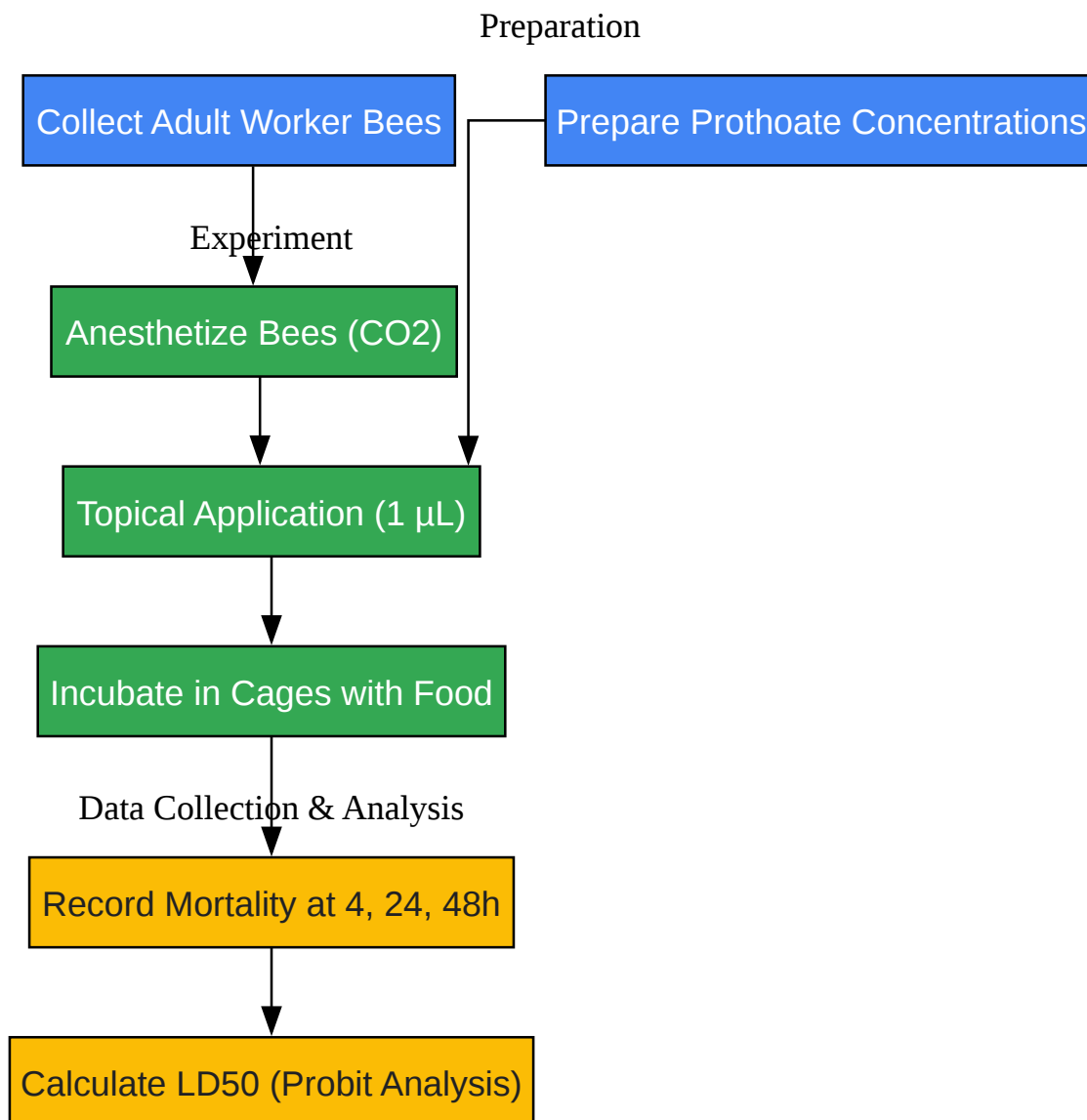
- Healthy adult worker honeybees of uniform age
- Cages for holding bees
- **Prothoate** (analytical grade)

- Acetone or other suitable volatile solvent
- Micro-applicator capable of delivering precise volumes (e.g., 1 μ L)
- Incubator set to $25^{\circ}\text{C} \pm 1^{\circ}\text{C}$

Procedure:

- **Preparation of Test Solutions:** Prepare a geometric series of at least five concentrations of **prothoate** in the chosen solvent. A solvent-only control group is mandatory.
- **Bee Collection:** Collect young adult worker bees from a healthy, queen-right colony.
- **Dosing:** Anesthetize the bees briefly with carbon dioxide. Apply a 1 μ L droplet of the test or control solution to the dorsal side of the thorax of each bee.
- **Incubation:** Place the treated bees in clean cages (typically 10 bees per cage) with access to a 50% sucrose solution. Maintain the cages in an incubator in the dark.
- **Mortality Assessment:** Record the number of dead or moribund bees at 4, 24, and 48 hours after application.

Data Analysis: The LD50 value and its 95% confidence limits are calculated at each observation time using appropriate statistical methods, such as probit analysis.



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Experimental workflow for the honeybee acute contact toxicity test.

Aquatic Toxicity Test with *Daphnia magna* (adapted from OECD Guideline 202)

This protocol determines the concentration of a substance that immobilizes 50% of the daphnids (EC50) within a 48-hour period.

Objective: To determine the acute immobilization EC50 of **prothoate** for *Daphnia magna*.

Materials:

- *Daphnia magna* neonates (<24 hours old)
- Reconstituted standard water
- **Prothoate** solutions of varying concentrations
- Test vessels (e.g., glass beakers)
- Controlled environment chamber ($20 \pm 2^{\circ}\text{C}$, 16:8 light:dark cycle)

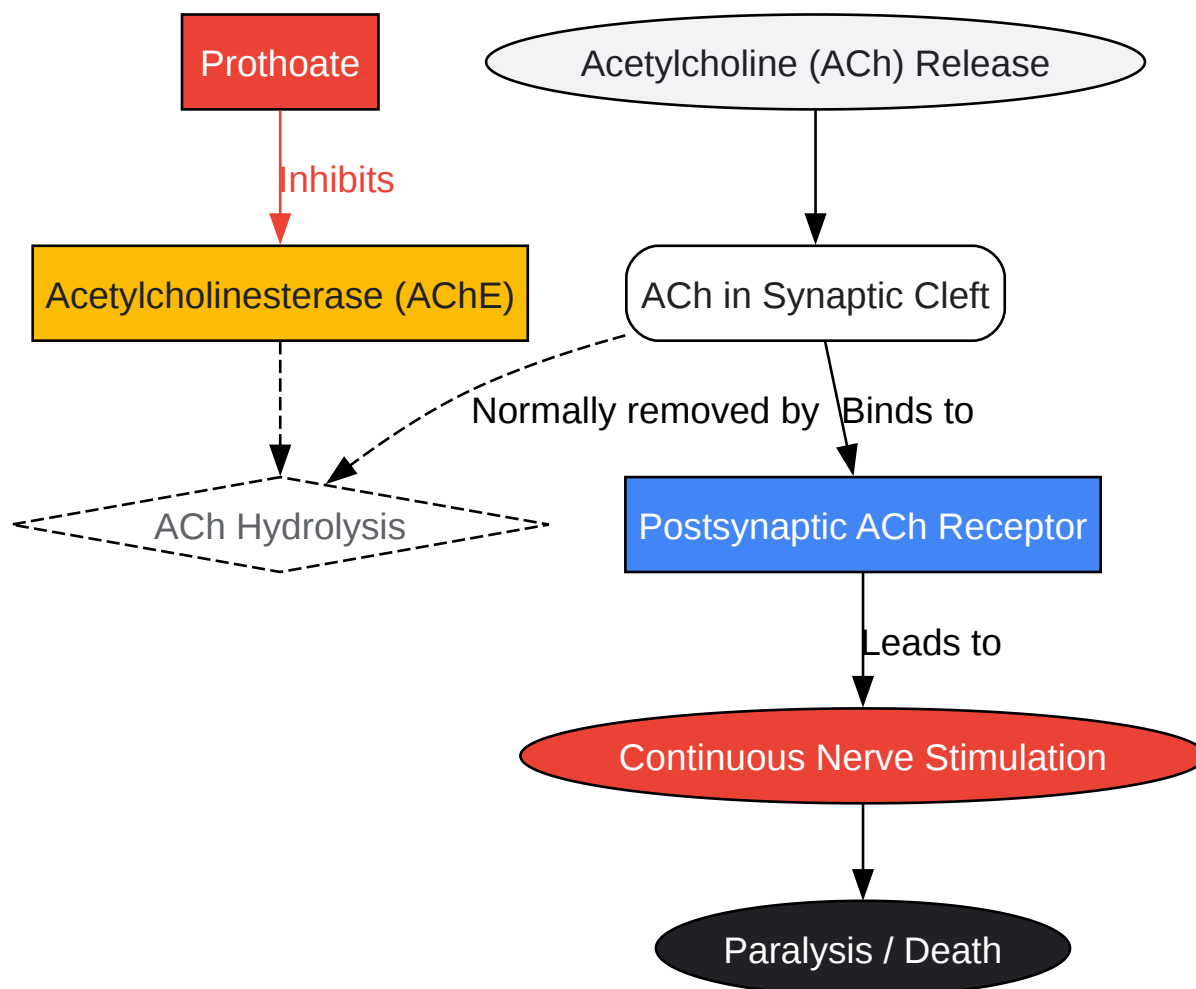
Procedure:

- Preparation of Test Solutions: Prepare a series of at least five concentrations of **prothoate** in the standard water. A control group with standard water only is required.
- Exposure: Introduce a set number of daphnid neonates (e.g., 20 daphnids, divided into four replicates of five) into each test vessel containing the respective **prothoate** concentration or control water.
- Incubation: Place the test vessels in the controlled environment chamber for 48 hours. The daphnids are not fed during the test.
- Immobilization Assessment: At 24 and 48 hours, count the number of daphnids that are immobile (i.e., not able to swim within 15 seconds after gentle agitation of the test vessel).
- Water Quality Monitoring: Measure parameters such as pH, dissolved oxygen, and temperature at the beginning and end of the test.

Data Analysis: The EC50 value and its 95% confidence limits are calculated for the 24-hour and 48-hour periods using statistical methods like probit analysis or logistic regression.

Signaling Pathways Affected by Prothoate

The primary and most well-understood signaling pathway disrupted by **prothoate** is cholinergic neurotransmission, through the inhibition of acetylcholinesterase.



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References

- 1. academic.oup.com [academic.oup.com]

- 2. Acute toxicity tests with *Daphnia magna*, *Americamysis bahia*, *Chironomus riparius* and *Gammarus pulex* and implications of new EU requirements for the aquatic effect assessment of insecticides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. ijcmas.com [ijcmas.com]
- 4. researchgate.net [researchgate.net]
- 5. beyondpesticides.org [beyondpesticides.org]
- 6. hippocraticpost.com [hippocraticpost.com]
- 7. researchgate.net [researchgate.net]
- 8. jetir.org [jetir.org]
- 9. researchgate.net [researchgate.net]
- 10. Acute toxicity tests with *Daphnia magna*, *Americamysis bahia*, *Chironomus riparius* and *Gammarus pulex* and implications of new EU requirements for the aquatic effect assessment of insecticides - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. ENVIRONMENTAL [oasis-lmc.org]
- 13. metaphactory [semopenalex.org]
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